

# Technical Guide: Solubility and Applications of 3-Chloroalanine Hydrochloride

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## Compound of Interest

Compound Name: 3-Chloroalanine hydrochloride

Cat. No.: B555685

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **3-Chloroalanine hydrochloride** in water and Dimethyl Sulfoxide (DMSO). It also details its primary mechanism of action as an enzyme inhibitor and outlines experimental protocols for solubility determination and enzyme inhibition assays.

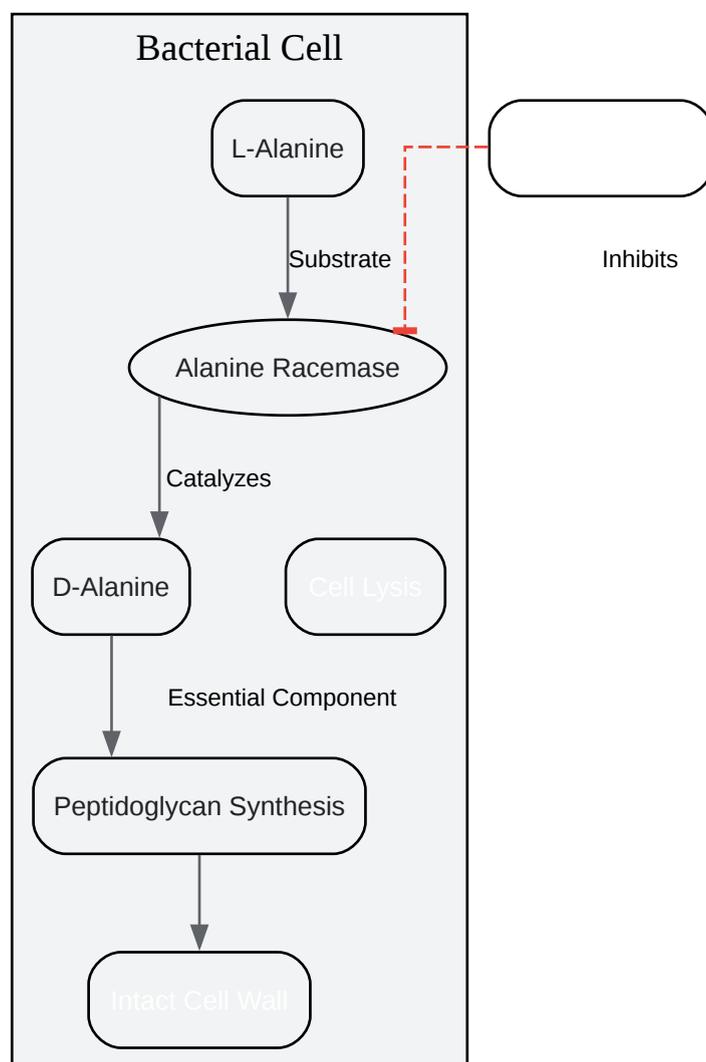
## Quantitative Solubility Data

**3-Chloroalanine hydrochloride**, a derivative of the amino acid alanine, exhibits good solubility in both aqueous and organic solvent systems, which is crucial for its application in various experimental settings. The quantitative solubility data is summarized in the table below. It is important to note that for dissolution in DMSO, ultrasonic agitation is recommended to overcome potential hygroscopic effects of the solvent.<sup>[1][2][3]</sup> A minor discrepancy exists in the reported solubility in water, which may be attributable to differences in experimental conditions such as temperature and pH.

Solvent	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
Water	≥ 100	625.00	Saturation may be higher.
Water	50	312.50	Solution reported as clear and colorless.
Dimethyl Sulfoxide (DMSO)	100	625.00	Ultrasonic agitation is recommended. The hygroscopic nature of DMSO can impact solubility.[1][2][3]

## Mechanism of Action: Enzyme Inhibition

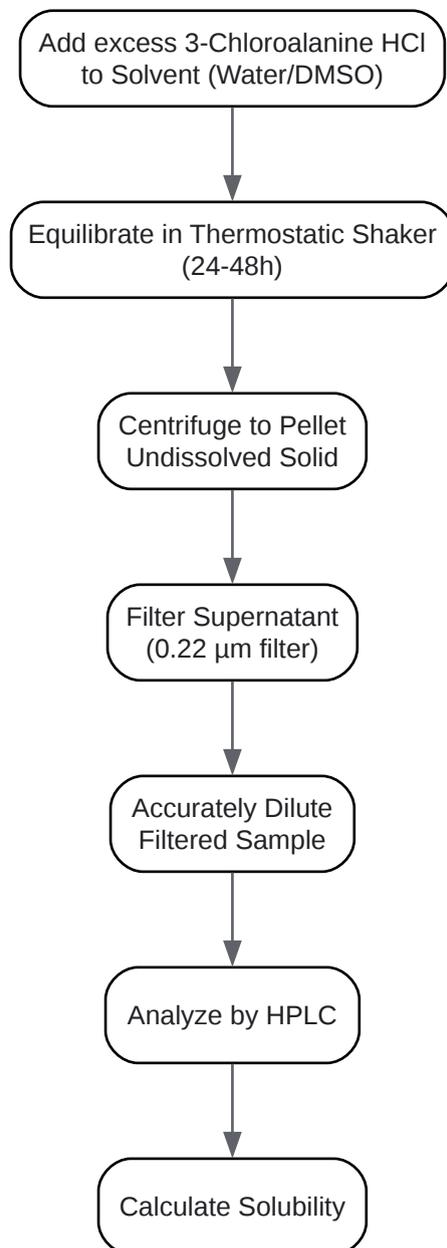
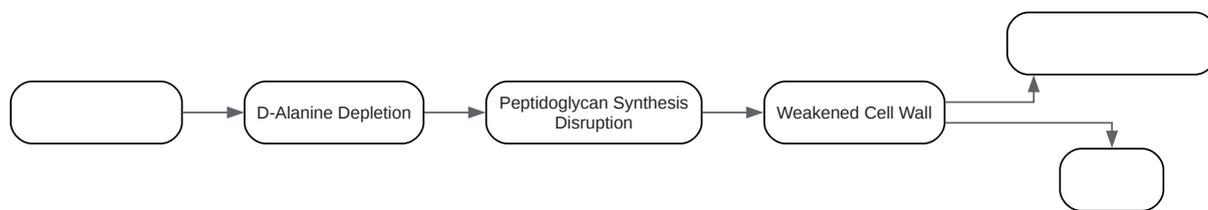
**3-Chloroalanine hydrochloride** is a well-documented inhibitor of several bacterial enzymes, with its most significant activity being against alanine racemase. This enzyme is pivotal for bacterial survival as it catalyzes the conversion of L-alanine to D-alanine, an essential component of the peptidoglycan layer of the bacterial cell wall.[4][5] The inhibition of alanine racemase by 3-chloroalanine leads to a depletion of the D-alanine pool, which in turn disrupts peptidoglycan synthesis. This disruption weakens the cell wall, ultimately leading to cell lysis and bacterial death.[4] This targeted mechanism makes **3-chloroalanine hydrochloride** a compound of interest in the development of novel antimicrobial agents.



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### Inhibition of Alanine Racemase by **3-Chloroalanine Hydrochloride**.

The depletion of D-alanine due to the inhibition of alanine racemase has further downstream consequences for bacterial physiology. It not only compromises the structural integrity of the cell wall but can also increase the susceptibility of bacteria to other antimicrobial agents, such as  $\beta$ -lactams.[2]



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